

# Chlorthion: A Technical Overview of its Chemical Properties and Biological Interactions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Chlorthion*

Cat. No.: *B1581421*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the organophosphate insecticide, **Chlorthion**. It covers its chemical identification, synthesis, mechanism of action, and toxicological data. Detailed experimental protocols and visual diagrams are included to support research and development activities.

## Chemical Identifiers and Properties

**Chlorthion** is an organothiophosphate compound known for its potent cholinesterase inhibition.<sup>[1]</sup> Its key chemical identifiers and properties are summarized below.

Identifier Type	Value
CAS Number	500-28-7
IUPAC Name	O,O-dimethyl O-(3-chloro-4-nitrophenyl) phosphorothioate <a href="#">[1]</a>
Molecular Formula	C8H9ClNO5PS <a href="#">[1]</a>
Molecular Weight	297.65 g/mol <a href="#">[1]</a>
InChI	InChI=1S/C8H9ClNO5PS/c1-13-16(17,14-2)15-6-3-4-8(10(11)12)7(9)5-6/h3-5H,1-2H3 <a href="#">[1]</a>
InChIKey	NZNRRXXETLSZRO-UHFFFAOYSA-N <a href="#">[1]</a>
SMILES	COP(=S)(OC)OC1=CC(=C(C=C1)--INVALID-LINK--[O-])Cl <a href="#">[1]</a>
Synonyms	Chlorthion methyl, Chlorothion, BAY 22/190 <a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of Chlorthion

**Chlorthion** is synthesized via the condensation reaction of O,O-dimethyl chlorothiophosphate with 3-chloro-4-nitrophenol.[\[2\]](#) The reaction is typically carried out in the presence of a base to neutralize the hydrogen chloride byproduct.

## Experimental Protocol: Synthesis of Chlorthion

Materials:

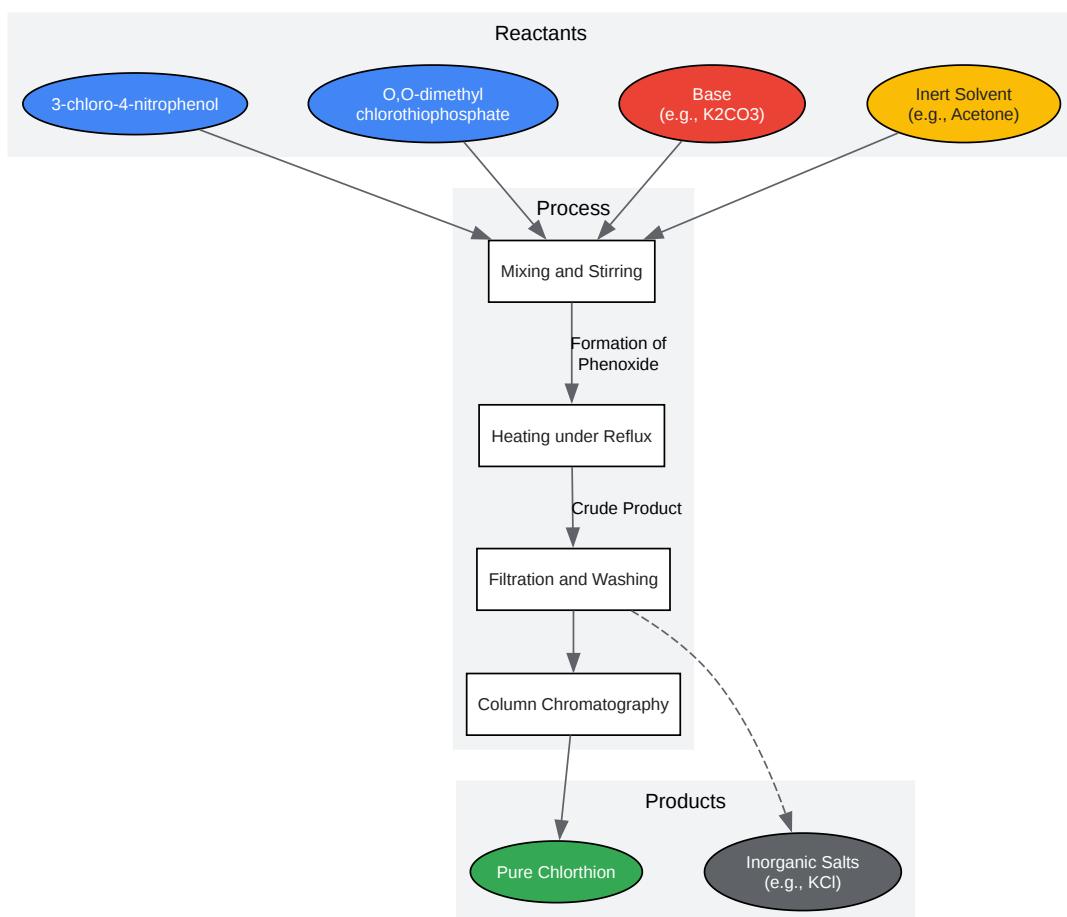
- 3-chloro-4-nitrophenol
- O,O-dimethyl chlorothiophosphate
- Anhydrous potassium carbonate (or a suitable base like triethylamine)
- An inert solvent (e.g., acetone, acetonitrile, or toluene)
- Stirring apparatus

- Reaction vessel with reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Eluent (e.g., hexane/ethyl acetate mixture)

**Procedure:**

- In a dry reaction vessel, dissolve 3-chloro-4-nitrophenol (1.0 eq) and anhydrous potassium carbonate (1.2 eq) in the chosen inert solvent.
- Stir the mixture at room temperature for 15-30 minutes to form the phenoxide salt.
- Slowly add O,O-dimethyl chlorothiophosphate (1.1 eq) to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Wash the filtrate with water and brine in a separatory funnel to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude **Chlorthion** by silica gel column chromatography using a suitable eluent system to yield the pure product.

## Chlorthion Synthesis Workflow

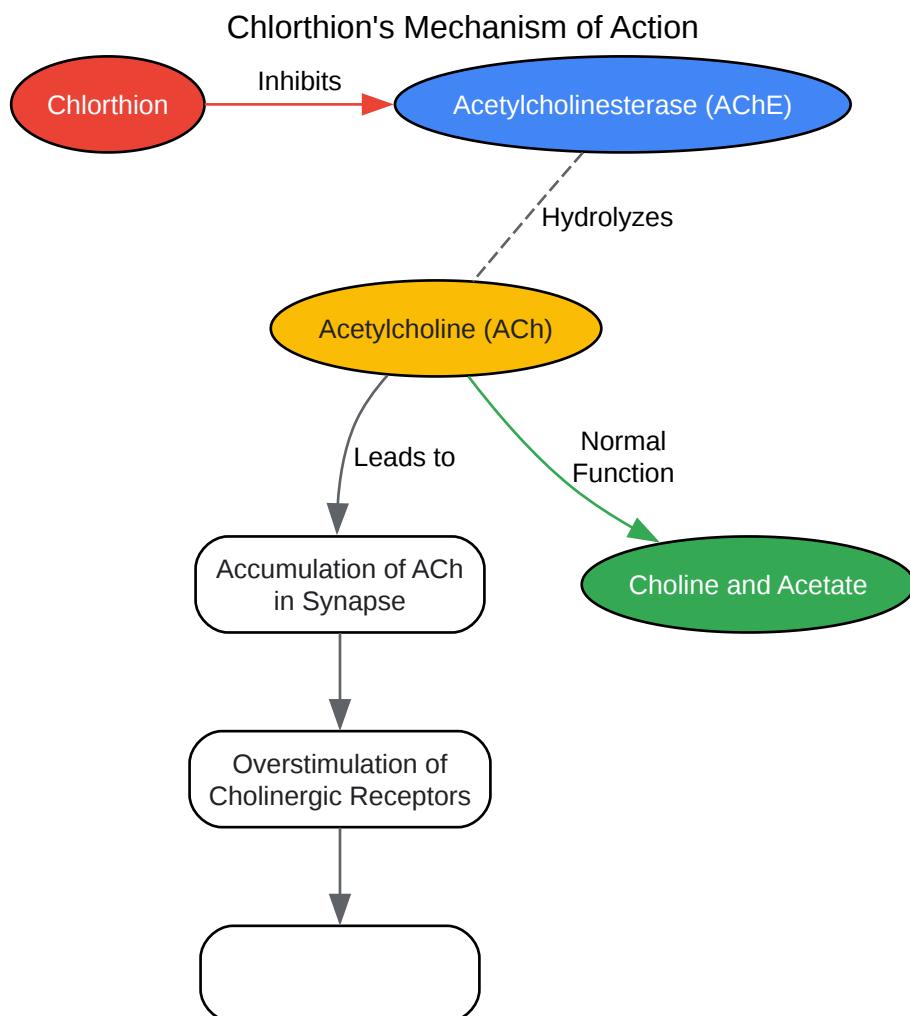
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Chlorthion**.

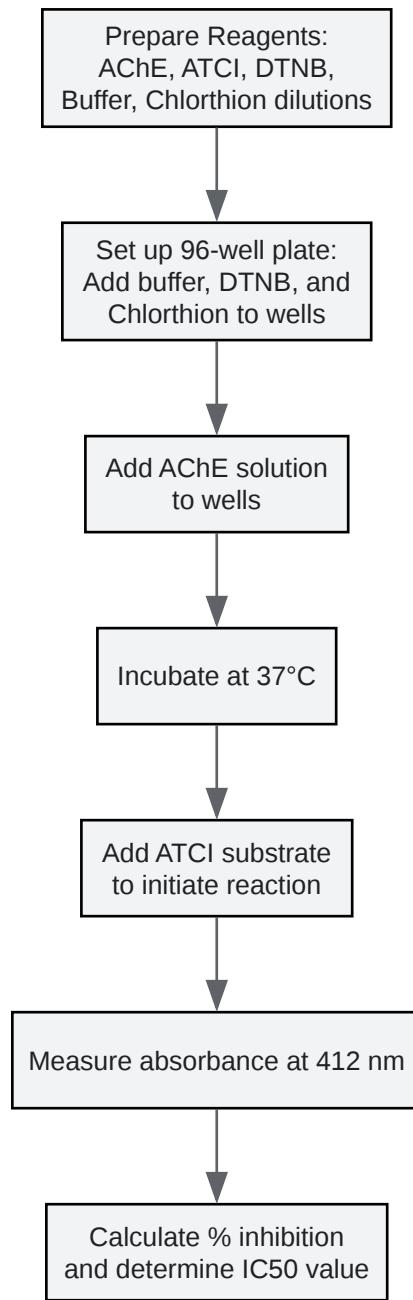
## Mechanism of Action: Cholinesterase Inhibition

**Chlorthion**, like other organophosphate insecticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).<sup>[2]</sup> AChE is crucial for the proper functioning of the nervous system, where it hydrolyzes the neurotransmitter acetylcholine (ACh) at the synaptic cleft.

Inhibition of AChE by **Chlorthion** leads to an accumulation of ACh, resulting in overstimulation of cholinergic receptors. This continuous stimulation disrupts normal nerve impulse transmission, leading to paralysis and ultimately death in insects.



## Cholinesterase Inhibition Assay Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chlorthion | C8H9ClNO5PS | CID 10372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorthion (Ref: BAY 22/190 ) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Chlorthion: A Technical Overview of its Chemical Properties and Biological Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581421#chlorthion-cas-number-and-chemical-identifiers>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)